

4-Chlorophenyl benzoate CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Chlorophenyl benzoate

Cat. No.: B104076

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An In-depth Technical Guide to 4-Chlorophenyl Benzoate

This technical guide provides essential information on **4-Chlorophenyl benzoate**, a chemical compound relevant to researchers, scientists, and professionals in drug development. This document outlines its key chemical identifiers and physical properties.

Chemical Identity and Properties

4-Chlorophenyl benzoate is utilized as a reagent in the synthesis of various compounds. For instance, it is employed in the creation of phenstatin analogs through Fries rearrangement and Friedel-Crafts reactions.^{[1][2]} These analogs are noted for their antitubulin activity.^{[1][2]}

The key quantitative data for **4-Chlorophenyl benzoate** are summarized in the table below for easy reference and comparison.

Parameter	Value	Reference
CAS Number	2005-08-5	[1] [2] [3] [4] [5]
Molecular Formula	C13H9ClO2	[1] [2] [3] [4] [5]
Molecular Weight	232.66 g/mol	[1] [2] [5]
Alternate Names	Benzoic acid, 4-chlorophenyl ester; p-Chlorophenol benzoate; Benzoic acid, p-chlorophenyl ester	[3] [4] [5]
Appearance	White to Off-White Solid/Powder to Crystal	[5] [6]
Purity	>99.0% (GC)	[6]
Storage Temperature	-20°C or 2-8°C Refrigerator	[1] [5]

Chemical Structure

The molecular structure of **4-Chlorophenyl benzoate** is depicted in the following diagram, illustrating the arrangement of its constituent atoms.

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References

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